

# chlorobutanol hemihydrate reference standard qualification

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

[Get Quote](#)

## Technical & Regulatory Specifications

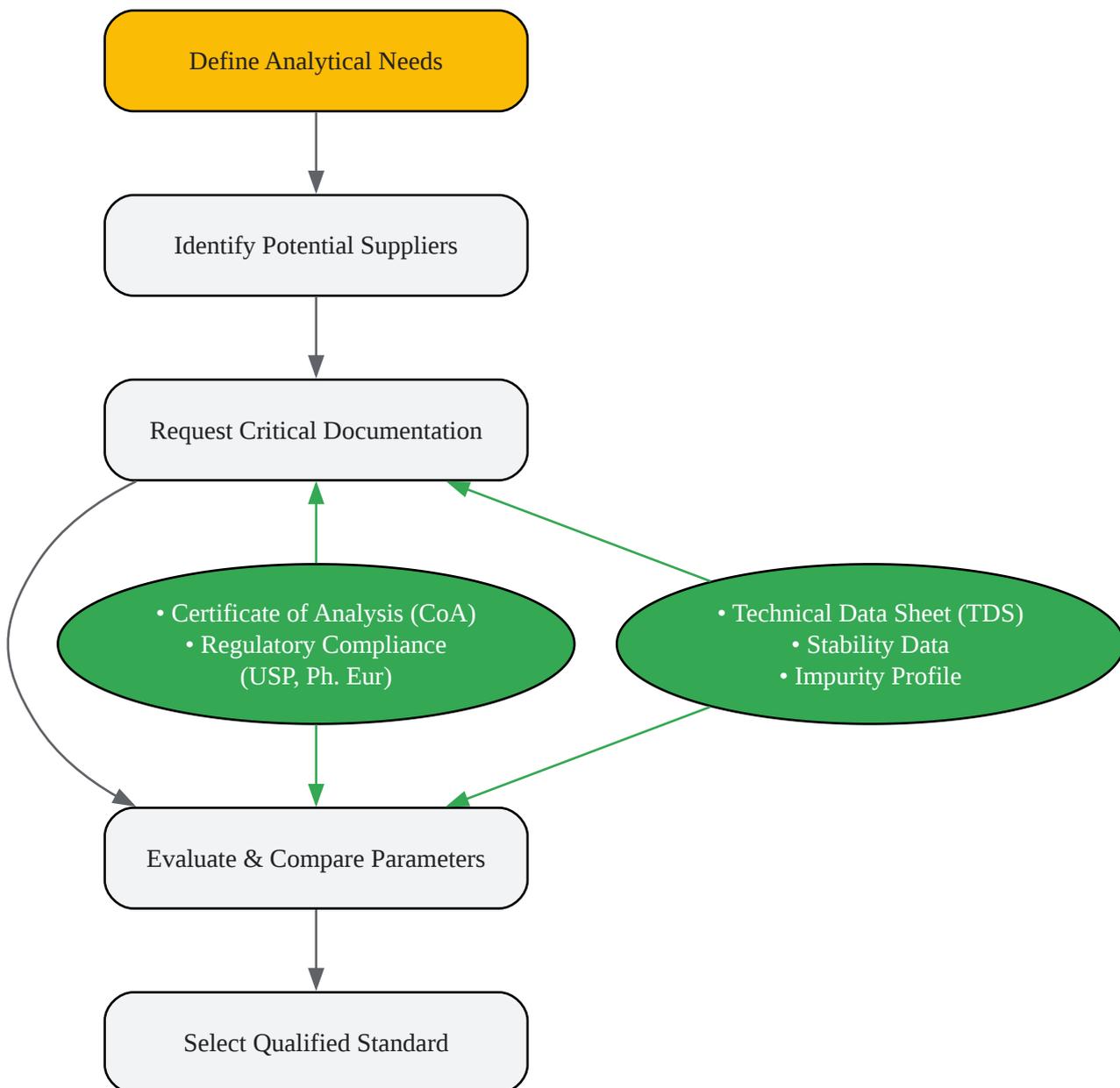
The table below consolidates key specifications from the search results for **Chlorobutanol Hemihydrate** used as a reference standard.

Property	Specification / Description
CAS No.	6001-64-5 [1] [2]
Molecular Formula	$C_4H_7Cl_3O \cdot 1/2 H_2O$ [1]
Synonym	1,1,1-Trichloro-2-methyl-2-propanol hemihydrate [3]
Function	Preservative, Anti-Bacterial Agent, Anti-Microbial Agent [1]
Qualification	Traceable to USP; can be qualified as a Certified Reference Material (CRM) per ISO 17034 and ISO/IEC 17025 [3] [1]
Application	Determination in pharmaceutical formulations & ophthalmic ointments by chromatography techniques (HPLC, GC) [3]

Property	Specification / Description
Handling	Hazard Statement: Acute Tox. 4 Oral [3]

## A Framework for Your Comparison Guide

Since a direct comparison guide is not available, you can construct one by systematically evaluating potential suppliers. Here is a logical workflow for this process, from defining needs to selecting a qualified standard.



Click to download full resolution via product page

**Key Evaluation Parameters:** When comparing suppliers, focus on these critical areas highlighted in the commercial data [3] [1] [2]:

- **Regulatory Compliance:** Verify traceability to major pharmacopoeias like USP or Ph. Eur.
- **Analytical Fitness for Purpose:** Confirm the standard is certified for your intended techniques (e.g., HPLC, GC).
- **Comprehensive Documentation:** Scrutinize the Certificate of Analysis for batch-specific results and the manufacturer's quality management system.

## Practical Steps for Researchers

- **Source Commercially Available Standards:** Reputable suppliers like Sigma-Aldrich offer Pharmaceutical Secondary Standards qualified as Certified Reference Materials (CRMs) [3]. Manufacturers also provide "injectable grade" material sifted to meet Ph. Eur., USP, and NF monographs [1].
- **Conform to Monograph Specifications:** The qualification must adhere to the testing parameters and acceptance criteria specified in the relevant monographs (e.g., USP, Ph. Eur.) [1].
- **Perform In-House Verification:** Even with a certified standard, your laboratory should perform initial qualification tests to confirm identity, purity, and suitability for your specific analytical method.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Chlorobutanol Hemihydrate, Sifted Ph. Eur, USP, NF ... [clyzo.com]
2. Chlorobutanol hemihydrate [pharmacompass.com]
3. Chlorobutanol Pharmaceutical Secondary Standard [sigmaaldrich.com]

To cite this document: Smolecule. [chlorobutanol hemihydrate reference standard qualification].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-reference-standard-qualification>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)